

Application Notes and Protocols for BDP R6G Maleimide in Flow Cytometry

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Compound of Interest

Compound Name: *BDP R6G maleimide*

Cat. No.: *B606001*

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Introduction

BDP R6G maleimide is a fluorescent dye belonging to the borondipyrromethane (BODIPY) class of fluorophores. Its spectral characteristics, with absorption and emission wavelengths similar to Rhodamine 6G (R6G), make it a valuable tool in fluorescence-based applications.[1][2][3] The maleimide functional group provides a highly specific way to label biomolecules by reacting with free sulfhydryl (thiol) groups, which are primarily found on cysteine residues within proteins.[1][4] This thiol-reactivity allows for more site-specific labeling of proteins compared to amine-reactive dyes. In the context of flow cytometry, **BDP R6G maleimide** can be used to label cell surface proteins on living cells, enabling the analysis of cellular populations based on the expression of these proteins.

Physicochemical and Spectral Properties

A comprehensive understanding of the properties of **BDP R6G maleimide** is essential for designing and executing successful labeling experiments.

Property	Value	Reference
Molecular Weight	462.26 g/mol	
Excitation Maximum (λ_{ex})	530 nm	
Emission Maximum (λ_{em})	548 nm	
Fluorescence Quantum Yield	0.96	
Solubility	Good in DMF, DMSO, DCM	
Storage	Store at -20°C, protected from light.	

Applications in Flow Cytometry

The specific labeling of cell surface proteins with **BDP R6G maleimide** opens up a range of applications in cellular analysis:

- **Immunophenotyping:** In conjunction with antibodies, it can be used to label specific cell populations for identification and quantification.
- **Studying Protein Expression:** Changes in the expression levels of cell surface proteins can be monitored.
- **Monitoring Protein Trafficking:** The covalent nature of the maleimide bond allows for pulse-chase experiments to track the internalization and recycling of surface proteins.
- **Drug-Target Interaction Studies:** It can be used to probe conformational changes in cell surface receptors upon drug binding that may expose or shield cysteine residues.

Experimental Protocols

Protocol 1: Labeling of Live Cells with **BDP R6G Maleimide** for Flow Cytometry

This protocol details the steps for labeling cysteine residues on the surface of live cells in suspension with **BDP R6G maleimide** for subsequent flow cytometric analysis.

Materials:

- **BDP R6G maleimide**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Phosphate-Buffered Saline (PBS), ice-cold
- Bovine Serum Albumin (BSA) or Fetal Bovine Serum (FBS)
- Cells in suspension (e.g., harvested cultured cells or peripheral blood mononuclear cells)
- Flow cytometry tubes

Procedure:

- Cell Preparation:
 - Harvest cells and wash them twice with ice-cold PBS by centrifugation at 300-400 x g for 5 minutes at 4°C.
 - Resuspend the cell pellet in ice-cold PBS to a concentration of 1×10^6 cells/mL.
- Preparation of **BDP R6G Maleimide** Stock Solution:
 - Allow the vial of **BDP R6G maleimide** to warm to room temperature before opening.
 - Prepare a 10 mM stock solution of **BDP R6G maleimide** in anhydrous DMSO. Vortex to ensure it is fully dissolved.
 - Note: This stock solution should be prepared fresh for each experiment.
- Labeling Reaction:
 - Dilute the 10 mM **BDP R6G maleimide** stock solution in ice-cold PBS to the desired final labeling concentration. A starting concentration range of 10-50 μ M is recommended, but this should be optimized for your specific cell type and protein of interest.
 - Add the diluted **BDP R6G maleimide** solution to the cell suspension.

- Incubate for 30 minutes on ice or at 4°C, protected from light. Gentle mixing every 10 minutes can improve labeling efficiency.
- Quenching and Washing:
 - To stop the labeling reaction, add ice-cold PBS containing 1% BSA or 5% FBS to the cell suspension. The excess thiol groups in the albumin will react with any remaining **BDP R6G maleimide**.
 - Incubate for 5-10 minutes on ice.
 - Wash the cells three times with ice-cold PBS containing 1% BSA to remove unbound dye. Centrifuge at 300-400 x g for 5 minutes at 4°C between each wash.
- Flow Cytometry Analysis:
 - Resuspend the final cell pellet in an appropriate volume of ice-cold PBS with 1% BSA for flow cytometry.
 - Analyze the cells on a flow cytometer using the appropriate laser (e.g., a blue laser at 488 nm or a yellow-green laser at 561 nm) and emission filter (e.g., a bandpass filter around 550 nm).
 - Controls: Include an unstained cell sample as a negative control to set the background fluorescence.

Protocol 2: Labeling of Purified Proteins with **BDP R6G Maleimide**

This protocol is for labeling purified proteins in solution, which can then be used as standards or for other applications.

Materials:

- Purified protein with free cysteine residues
- **BDP R6G maleimide**

- Anhydrous DMSO or DMF
- Degassed reaction buffer (e.g., PBS, Tris, or HEPES, pH 7.0-7.5)
- (Optional) TCEP (tris(2-carboxyethyl)phosphine) for reduction of disulfide bonds
- Purification column (e.g., gel filtration)

Procedure:

- Protein Preparation:
 - Dissolve the protein in a degassed reaction buffer at a concentration of 1-10 mg/mL.
 - (Optional) If the protein has disulfide bonds that need to be reduced to expose free thiols, add a 10-100 fold molar excess of TCEP and incubate for 20-30 minutes at room temperature.
- Preparation of **BDP R6G Maleimide** Stock Solution:
 - Prepare a 10 mM stock solution in anhydrous DMSO or DMF as described in Protocol 1.
- Conjugation Reaction:
 - Add the **BDP R6G maleimide** stock solution to the protein solution to achieve a dye-to-protein molar ratio of 10:1 to 20:1.
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification of the Labeled Protein:
 - Remove the unreacted dye from the protein-dye conjugate using a purification method such as gel filtration, dialysis, or HPLC.

Data Presentation

Optimization of BDP R6G Maleimide Concentration for Live Cell Labeling

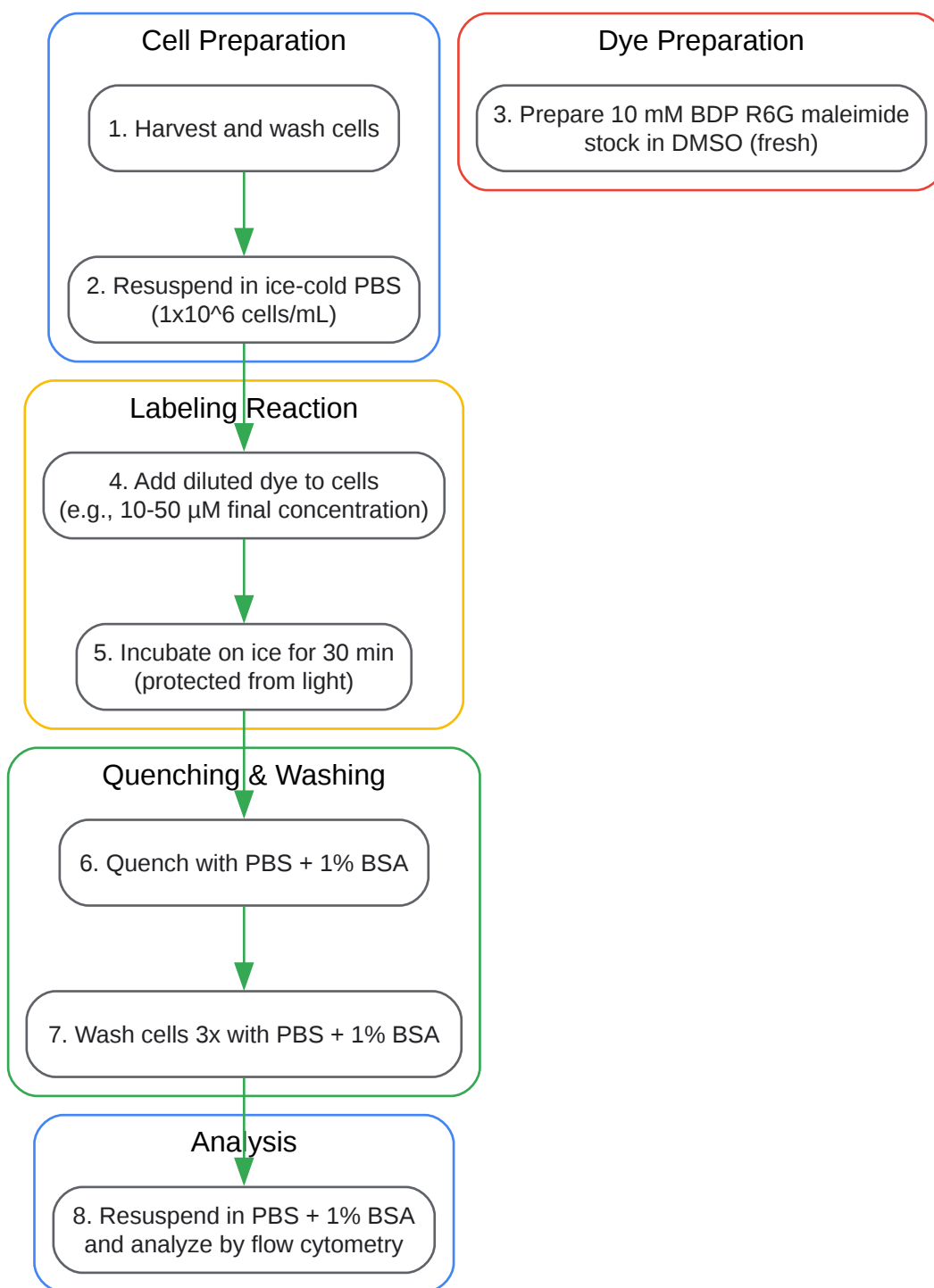
To achieve optimal staining with minimal impact on cell viability, it is crucial to titrate the concentration of **BDP R6G maleimide**. Below is a template table for presenting such optimization data.

BDP R6G Maleimide Concentration (μM)	Mean Fluorescence Intensity (MFI)	Percentage of Positive Cells (%)	Cell Viability (%)
0 (Unstained Control)	100	0.5	98
1	500	25	97
5	2500	75	96
10	5000	90	95
25	8000	92	85
50	8500	93	70

Note: The data presented in this table is hypothetical and serves as an example for experimental design and data presentation.

Visualizations

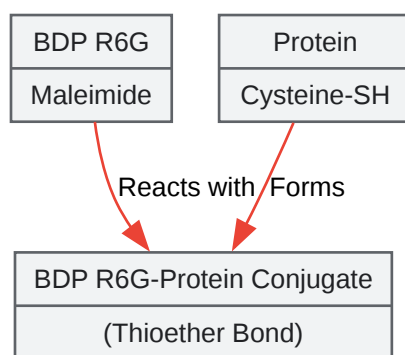
Experimental Workflow for Live Cell Labeling



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Caption: Workflow for labeling live cells with **BDP R6G maleimide**.

BDP R6G Maleimide Reaction with Cysteine



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Caption: Reaction of **BDP R6G maleimide** with a protein's cysteine residue.

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References

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